

Application Notes and Protocols: 3-Benzoylpropionic Acid in Agrochemical Synthesis

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Compound of Interest

Compound Name: 3-Benzoylpropionic acid

Cat. No.: B119457

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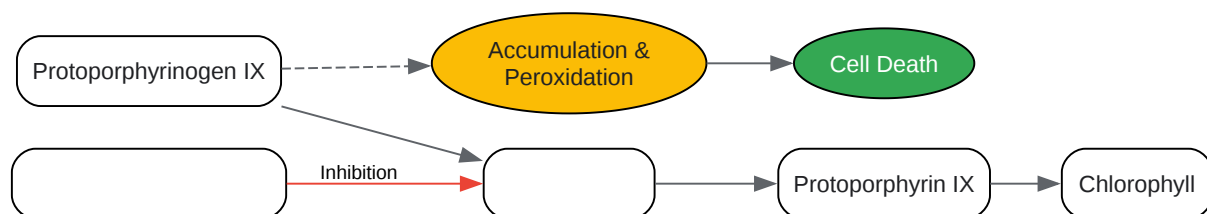
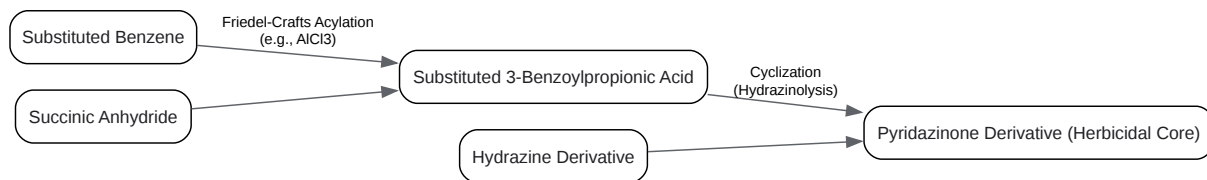
For Researchers, Scientists, and Drug Development Professionals

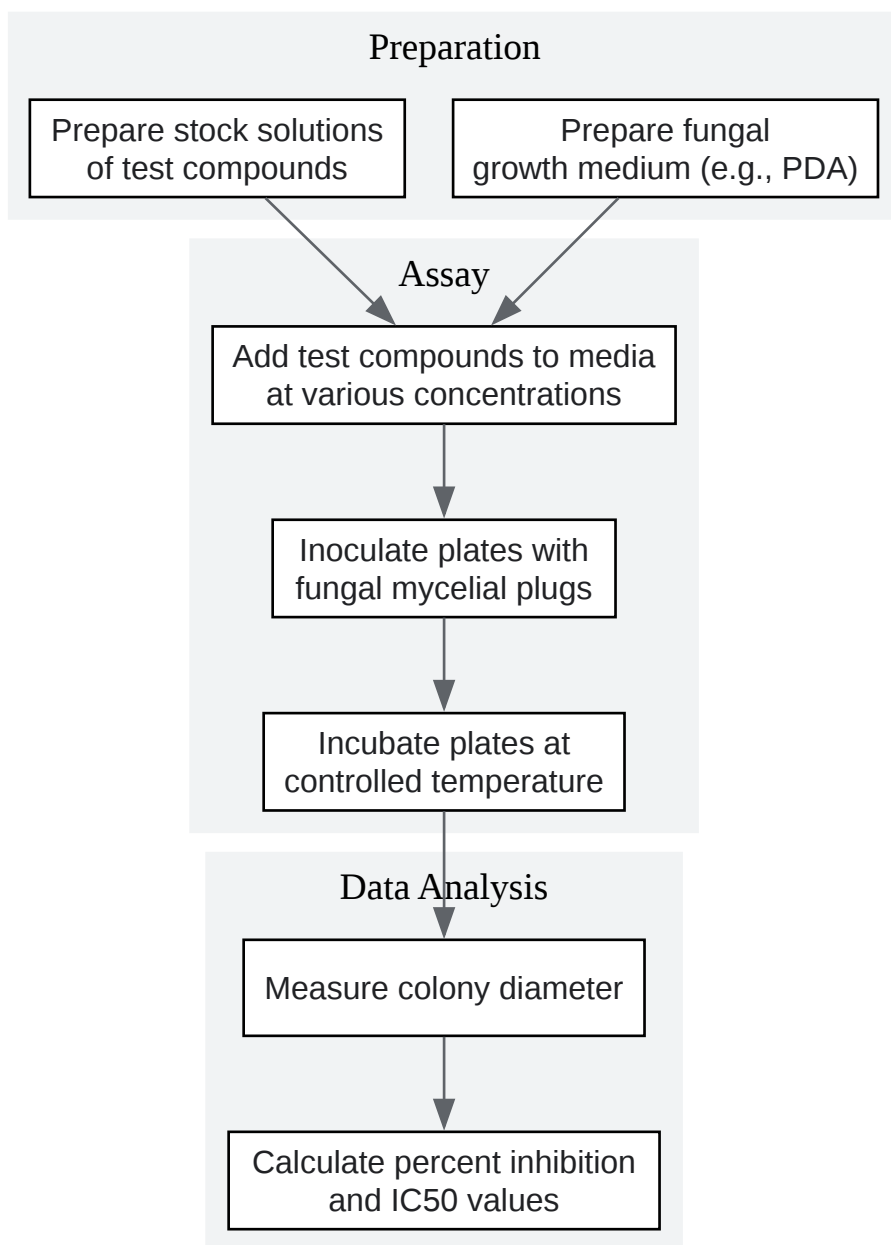
These application notes provide a comprehensive overview of the use of **3-benzoylpropionic acid** and its derivatives as key intermediates in the synthesis of various agrochemicals, including herbicides, fungicides, and insecticides. Detailed experimental protocols, quantitative biological activity data, and mechanistic pathways are presented to facilitate further research and development in this area.

Herbicidal Applications: Synthesis of Pyridazinone-Based Protoporphyrinogen IX Oxidase (PPO) Inhibitors

3-Benzoylpropionic acid is a crucial precursor for the synthesis of pyridazinone-based herbicides. These compounds can act as potent inhibitors of protoporphyrinogen IX oxidase (PPO), a key enzyme in the chlorophyll biosynthesis pathway in plants. Inhibition of PPO leads to the accumulation of protoporphyrinogen IX, which, upon light exposure, causes rapid cellular damage and plant death.

The general synthesis strategy involves a two-step process starting with a Friedel-Crafts acylation to produce a substituted β -aroylpropionic acid, followed by cyclization with a hydrazine derivative to form the pyridazinone core.





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